

# Measuring Intracellular Tenofovir Diphosphate: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: **Tenofovir-C3-O-C15-CF3 ammonium**

Cat. No.: **B15580153**

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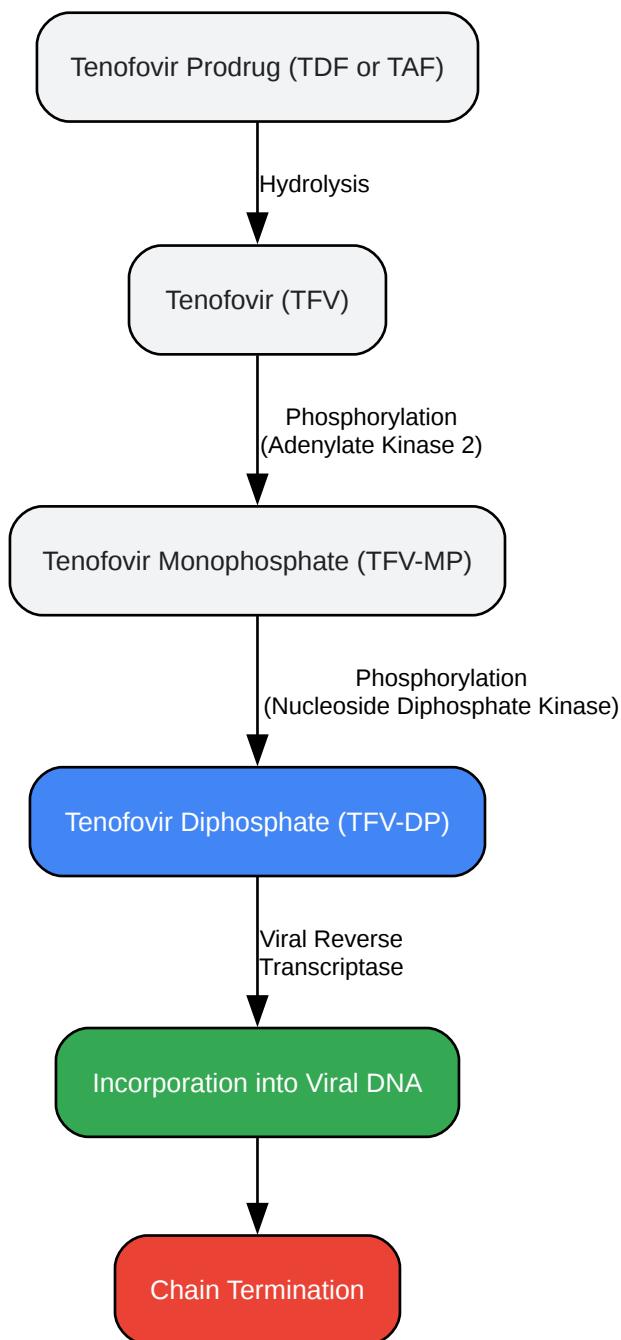
## Introduction

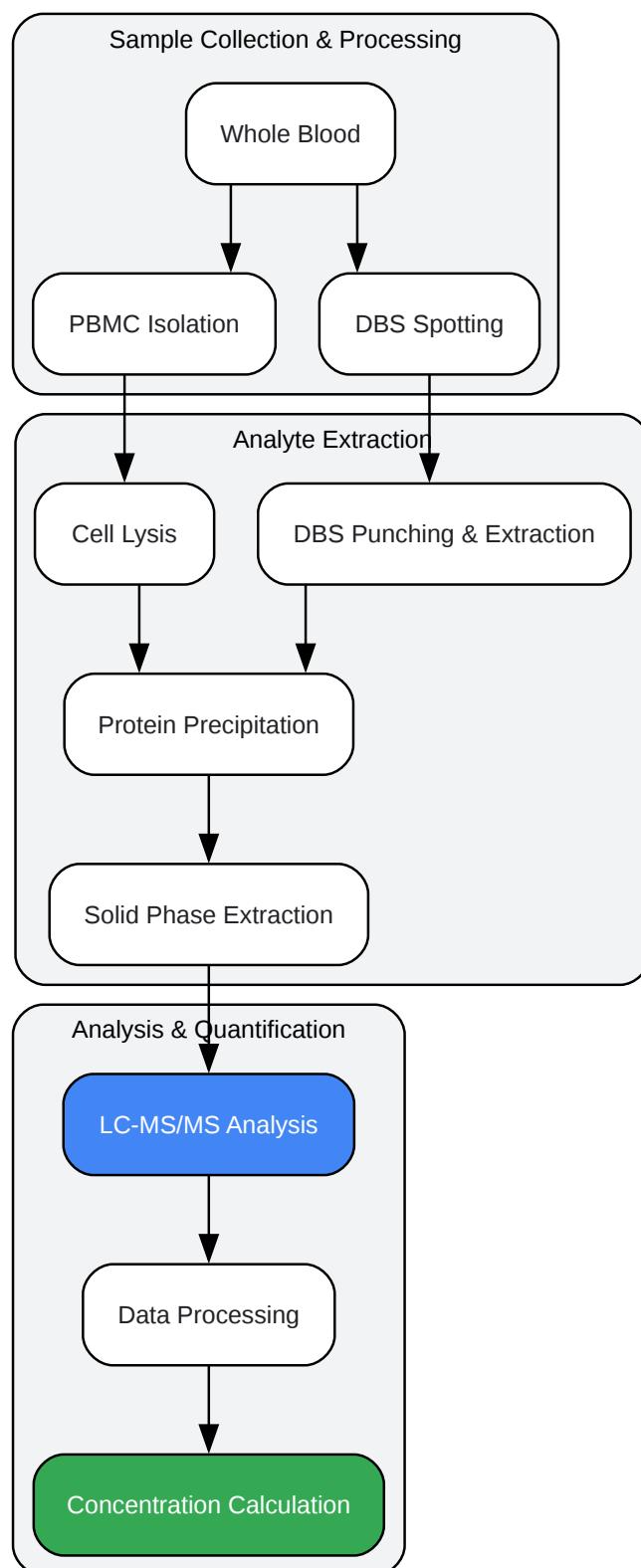
Tenofovir is a cornerstone of antiretroviral therapy (ART) for HIV infection and is also used in the management of chronic hepatitis B.[1][2] Administered as prodrugs, tenofovir disoproxil fumarate (TDF) or tenofovir alafenamide (TAF), it undergoes intracellular phosphorylation to its active metabolite, tenofovir diphosphate (TFV-DP).[1][3] TFV-DP acts as a competitive inhibitor of viral reverse transcriptase, leading to chain termination and suppression of viral replication.[1][4] The long intracellular half-life of TFV-DP makes it an excellent biomarker for assessing treatment adherence and cumulative drug exposure.[3]

This document provides detailed application notes and protocols for the quantification of intracellular TFV-DP, primarily focusing on the gold-standard liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. While the specific compound "**Tenofovir-C3-O-C15-CF3 ammonium**" may serve as an internal standard in specialized assays, this guide outlines the general principles and procedures applicable to the broader research community.

## Metabolic Activation of Tenofovir

Tenofovir prodrugs are metabolized within the cell to the active diphosphate form. This process is crucial for its antiviral activity.





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## References

- 1. What is the mechanism of Tenofovir? [synapse.patsnap.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. benchchem.com [benchchem.com]
- 4. ClinPGx [clinpgx.org]
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